

The Origin of Descarbamylnovobiocin: A Technical Guide

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Compound of Interest

Compound Name: *Descarbamylnovobiocin*

CAS No.: *10544-02-2*

Cat. No.: *B15548590*

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Abstract

Descarbamylnovobiocin is a naturally occurring aminocoumarin antibiotic and a direct precursor to the more widely known novobiocin. It is produced by the Gram-positive soil bacterium *Streptomyces niveus* (also known as *Streptomyces spheroides*). The biosynthesis of **Descarbamylnovobiocin** is a complex process involving a dedicated gene cluster (*nov*) that orchestrates the assembly of its three constituent moieties: a 3-dimethylallyl-4-hydroxybenzoic acid residue (Ring A), an aminocoumarin core (Ring B), and a noviose sugar (Ring C). This technical guide provides an in-depth exploration of the origin of **Descarbamylnovobiocin**, detailing its biosynthetic pathway, the enzymes involved, and the regulatory mechanisms that govern its production. Furthermore, this guide outlines key experimental protocols for the study of **Descarbamylnovobiocin** and its biosynthesis, and presents available quantitative data to aid in research and development.

Introduction

Descarbamylnovobiocin is an intermediate in the biosynthesis of novobiocin, an antibiotic that inhibits bacterial DNA gyrase. The final step in novobiocin synthesis is the carbamoylation of the 3-hydroxyl group of the L-noviose moiety of **Descarbamylnovobiocin**, a reaction catalyzed by the enzyme NovN. Understanding the origin and biosynthesis of **Descarbamylnovobiocin** is crucial for the potential development of novel antibiotic derivatives through genetic engineering and synthetic biology approaches.

Biosynthesis of Descarbamylnovobiocin

The biosynthetic pathway of **Descarbamylnovobiocin** is a multi-step process involving a series of enzymes encoded by the nov gene cluster. The pathway can be conceptually divided into the formation of the three structural components and their subsequent assembly.

Biosynthesis of Ring A (3-dimethylallyl-4-hydroxybenzoic acid)

The formation of Ring A begins with chorismate, a key intermediate in the shikimate pathway.

Biosynthesis of Ring B (3-amino-4,7-dihydroxycoumarin)

Ring B is derived from the amino acid L-tyrosine.

Biosynthesis of Ring C (L-noviose)

The deoxy-sugar L-noviose is synthesized from glucose-1-phosphate.

Assembly of Descarbamylnovobiocin

The final assembly of **Descarbamylnovobiocin** involves the coupling of the three pre-formed rings.

Data Presentation

Quantitative data on the production of **Descarbamylnovobiocin** is primarily derived from studies involving the inactivation of the novN gene, which leads to the accumulation of this precursor.

Strain	Genetic Modification	Product	Titer (mg/L)	Reference
Streptomyces coelicolor M512	Heterologous expression of nov cluster	Novobiocin	54	[1]
Streptomyces coelicolor M512	Heterologous expression of nov cluster with novG overexpression	Novobiocin	163	[1]
Streptomyces coelicolor M512	Heterologous expression of nov cluster (Δ novG)	Novobiocin	~1	[1]

Note: Specific production titers for **Descarbamylnovobiocin** in novN mutant strains are not consistently reported in the literature in a tabular format. The data above illustrates the impact of regulatory gene expression on the parent compound, novobiocin, which provides context for the potential production levels of its precursor.

Experimental Protocols

Inactivation of the novN Gene via λ -Red Mediated Recombination

This protocol describes the targeted replacement of the novN gene with an antibiotic resistance cassette in Streptomyces spheroides using λ -Red mediated recombination.

Materials:

- E. coli BW25113/pIJ790 (containing the λ -Red system)
- Cosmid carrying the nov gene cluster
- pIJ773 plasmid (template for apramycin resistance cassette)

- Primers with 5' extensions homologous to the regions flanking novN and 3' ends for amplifying the resistance cassette
- *Streptomyces spheroides*
- Standard media for *E. coli* and *Streptomyces* growth (LB, MS agar)
- Antibiotics (apramycin, kanamycin, nalidixic acid)

Procedure:

- **Primer Design:** Design primers to amplify the apramycin resistance cassette from pIJ773. The 5' ends of the forward and reverse primers should contain ~40 nucleotides of homology to the regions immediately upstream and downstream of the novN coding sequence, respectively.
- **PCR Amplification:** Perform PCR to amplify the apramycin resistance cassette with the designed primers.
- **Purification of the PCR Product:** Purify the PCR product using a standard PCR purification kit.
- **Preparation of Electrocompetent *E. coli* BW25113/pIJ790:** Grow the *E. coli* strain carrying the nov cosmid and the pIJ790 plasmid at 30°C to an OD600 of 0.4-0.6. Induce the expression of the λ -Red system by adding L-arabinose to a final concentration of 10 mM and incubating for 45 minutes at 37°C. Prepare electrocompetent cells by washing with ice-cold 10% glycerol.
- **Electroporation:** Electroporate the purified PCR product into the prepared electrocompetent *E. coli* cells.
- **Selection of Recombinants:** Plate the electroporated cells on LB agar containing apramycin and kanamycin to select for *E. coli* colonies where the novN gene on the cosmid has been replaced by the apramycin resistance cassette.
- **Verification of the Mutant Cosmid:** Verify the correct gene replacement in the cosmid by PCR and restriction digestion.

- Intergeneric Conjugation: Transfer the mutated cosmid from *E. coli* to *Streptomyces* spheroides via intergeneric conjugation.
- Selection of *Streptomyces* Exconjugants: Plate the conjugation mixture on MS agar containing nalidixic acid (to counter-select *E. coli*) and apramycin (to select for the gene replacement).
- Verification of the novN Mutant: Confirm the replacement of the novN gene in the *Streptomyces* genome by PCR and Southern blot analysis.

Heterologous Expression and Purification of the NovN Enzyme

This protocol outlines the expression of the NovN carbamoyltransferase in *E. coli* and its subsequent purification.

Materials:

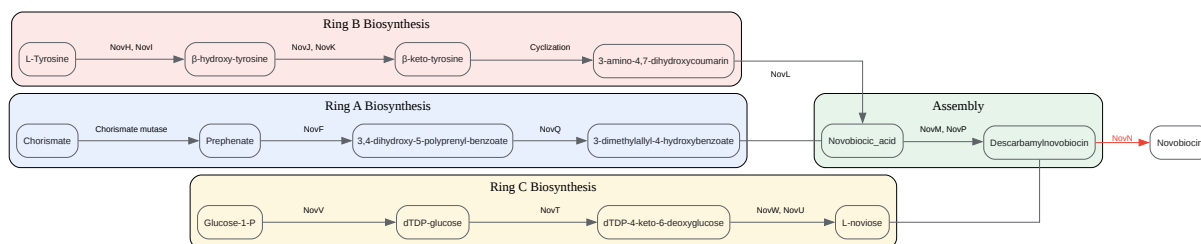
- *E. coli* BL21(DE3)
- pET expression vector (e.g., pET28a with an N-terminal His-tag)
- novN gene sequence
- LB medium
- IPTG (Isopropyl β -D-1-thiogalactopyranoside)
- Ni-NTA affinity chromatography column
- Buffers: Lysis buffer (50 mM NaH₂PO₄, 300 mM NaCl, 10 mM imidazole, pH 8.0), Wash buffer (50 mM NaH₂PO₄, 300 mM NaCl, 20 mM imidazole, pH 8.0), Elution buffer (50 mM NaH₂PO₄, 300 mM NaCl, 250 mM imidazole, pH 8.0)

Procedure:

- Cloning: Clone the novN gene into the pET expression vector.

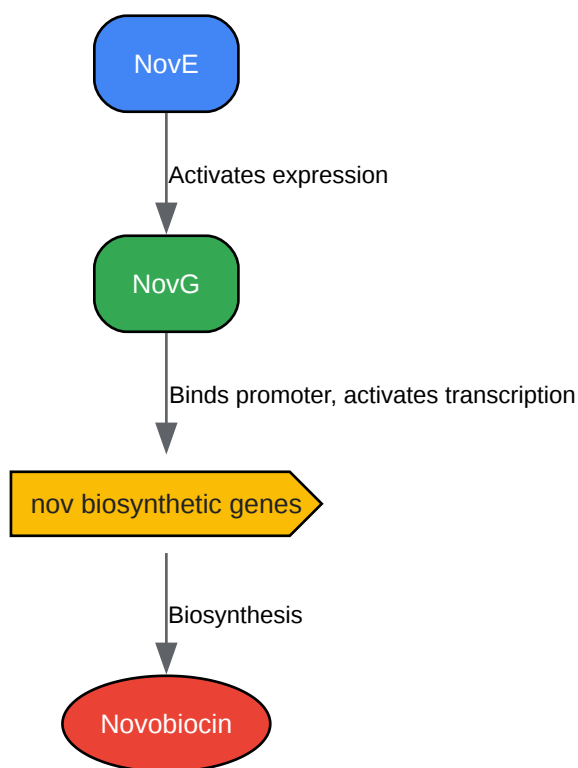
- Transformation: Transform the resulting plasmid into E. coli BL21(DE3).
- Expression: Grow the transformed E. coli in LB medium at 37°C to an OD600 of 0.6-0.8. Induce protein expression by adding IPTG to a final concentration of 1 mM and continue to grow for 4-6 hours at 30°C.
- Cell Lysis: Harvest the cells by centrifugation and resuspend the pellet in lysis buffer. Lyse the cells by sonication on ice.
- Clarification: Centrifuge the lysate to pellet the cell debris.
- Affinity Chromatography: Load the supernatant onto a pre-equilibrated Ni-NTA column.
- Washing: Wash the column with wash buffer to remove non-specifically bound proteins.
- Elution: Elute the His-tagged NovN protein with elution buffer.
- Analysis: Analyze the purified protein by SDS-PAGE.

Mandatory Visualizations



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Caption: Biosynthetic pathway of **Descarbamylnovobiocin**.



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Caption: Regulatory cascade of novobiocin biosynthesis.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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